

# A Comprehensive Technical Guide to the Physical Properties of Hexyl Phenyl Ether

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## Compound of Interest

Compound Name: Benzene, (hexyloxy)-

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## Introduction

Hexyl phenyl ether, also known by its systematic name 1-phenoxyhexane, is an organic compound belonging to the ether class. It is characterized by a hexyl group attached to a phenyl group through an oxygen atom. This colorless liquid possesses a faint, pleasant floral scent and exhibits properties that make it a subject of interest in various chemical and industrial applications, including as a solvent and a fragrance ingredient.<sup>[1]</sup> Its high thermal stability and low viscosity also suggest its potential use as a heat transfer fluid.<sup>[1]</sup> This technical guide provides an in-depth overview of the core physical properties of hexyl phenyl ether, presenting quantitative data in a structured format, outlining general experimental protocols for their determination, and illustrating the interplay between these properties.

## Core Physical and Chemical Properties

The fundamental identifiers and properties of hexyl phenyl ether are summarized below.

Identifier	Value	Reference
Chemical Name	Hexyl Phenyl Ether	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	1-Phenoxyhexane, Hexyloxybenzene	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	1132-66-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	178.27 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Quantitative Physical Properties

The following tables present a summary of the key physical properties of hexyl phenyl ether, compiled from various sources. It is important to note that some values are estimated or predicted and may vary depending on the experimental conditions.

## Thermal Properties

Property	Value	Notes	Reference
Boiling Point	240 °C	at 760 mmHg	<a href="#">[2]</a> <a href="#">[6]</a>
240 °C	(estimate)		<a href="#">[1]</a> <a href="#">[3]</a>
245 °C	<a href="#">[4]</a>		
Melting Point	-19 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>	
Flash Point	92.4 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>	
92.4 ± 8.0 °C	(Predicted)	<a href="#">[3]</a>	

## Optical and Other Physical Properties

Property	Value	Notes	Reference
Density	0.909 g/cm <sup>3</sup>	[2][6]	
0.917 g/mL	[4]		
0.9174	[1][3]		
Refractive Index	1.484	(Predicted)	[3][6]
1.492	[4]		
1.4921	(estimate)	[1][2]	
Vapor Pressure	0.0602 mmHg	at 25 °C	[1][2]
0.1 ± 0.4 mmHg	at 25 °C (Predicted)	[3]	
Solubility	Insoluble in water. Soluble in most organic solvents.	[1]	

## Experimental Protocols for Property Determination

While specific experimental procedures for hexyl phenyl ether were not detailed in the reviewed literature, the following are general and widely accepted methodologies for determining the key physical properties of liquid organic compounds.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

**Method: Distillation** A simple distillation apparatus can be used. The liquid is heated in a flask, and the temperature of the vapor that distills is measured. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure an accurate reading of the boiling point.

**Method: Thiele Tube** For smaller quantities, a Thiele tube can be employed. A small sample of the liquid is placed in a fusion tube, and an inverted capillary tube is added. The setup is attached to a thermometer and heated in the Thiele tube. The boiling point is the temperature

at which a steady stream of bubbles emerges from the capillary tube and when the liquid re-enters the capillary upon cooling.[7][8]

## Density Measurement

Density is the mass per unit volume of a substance.

Method: Pycnometer A pycnometer, a flask with a specific volume, is weighed empty, then filled with the liquid and weighed again. The mass of the liquid is determined by subtraction. The density is then calculated by dividing the mass by the known volume of the pycnometer.

Method: Graduated Cylinder and Balance A less precise but simpler method involves measuring a specific volume of the liquid in a graduated cylinder and then weighing it on a balance. The mass of the empty cylinder is subtracted to find the mass of the liquid.[9][10][11]

## Refractive Index Measurement

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

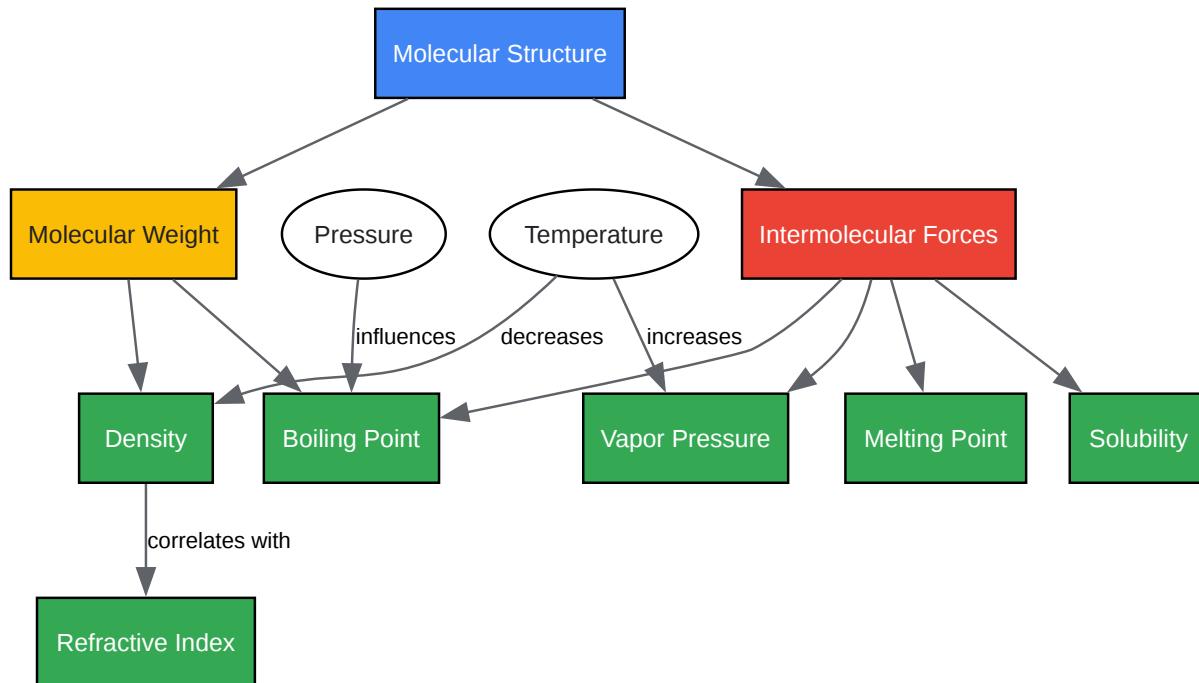
Method: Abbe Refractometer An Abbe refractometer is a common instrument for this measurement. A few drops of the liquid are placed on the prism, and the instrument is adjusted until the dividing line between the light and dark fields is centered on the crosshairs. The refractive index is then read directly from the scale.

Method: Interferometry More advanced techniques, such as those using a Michelson interferometer, can provide highly precise measurements of the refractive index by analyzing the interference pattern of light passing through the liquid.[12]

## Interrelation of Physical Properties

The physical properties of a substance are not independent but are interconnected. For instance, an increase in temperature will generally decrease the density of a liquid while increasing its vapor pressure. The following diagram illustrates some of these fundamental relationships.

## Logical Relationships of Physical Properties



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Caption: Interdependencies of Hexyl Phenyl Ether's Physical Properties.

## Conclusion

This technical guide has provided a consolidated overview of the key physical properties of hexyl phenyl ether. The presented data, sourced from various chemical databases, offers a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields. While specific experimental protocols for this compound are not extensively published, the general methodologies outlined provide a solid foundation for laboratory determination of these properties. The interconnectedness of these physical characteristics, as illustrated, is fundamental to understanding the behavior of this compound in various applications.

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